

Molecular Weight Calculation of Deuterated Methyl Orsellinate: A Technical Guide

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Compound of Interest

Compound Name: *D3-Methyl 2,4-dihydroxy-6-methylbenzoate*

CAS No.: *1365988-21-1*

Cat. No.: *B2781983*

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Abstract Precise molecular weight determination of deuterated compounds is a cornerstone of modern pharmacokinetic profiling and quantitative bioanalysis. This guide provides a rigorous technical framework for calculating the molecular weight of deuterated methyl orsellinate, a key intermediate in the synthesis of resorcylic acid lactones and a model compound for "magic methyl" deuterium effects. We synthesize theoretical isotopic physics with practical mass spectrometry validation, offering a self-validating protocol for researchers in drug discovery.

Introduction: The Deuterium Advantage

Methyl orsellinate (Methyl 2,4-dihydroxy-6-methylbenzoate) serves as a critical scaffold in medicinal chemistry. The strategic replacement of protium (

H) with deuterium (

H or D) affects the compound's physicochemical properties through the Kinetic Isotope Effect (KIE), often improving metabolic stability by retarding CYP450-mediated demethylation.

For the analytical scientist, the challenge lies not in the synthesis, but in the accurate calculation and validation of the molecular weight (MW). Unlike standard organic compounds, deuterated analogs exist as complex mixtures of isotopologues. Accurate calculation requires distinguishing between Monoisotopic Mass (for HRMS identification) and Average Molecular Weight (for gravimetric preparation).

Chemical Structure & Stoichiometry

To perform the calculation, we must first define the parent structure and the specific deuteration sites.

- Parent Compound: Methyl Orsellinate[1][2][3][4]

- Chemical Formula:

[1][3][4][5][6]

- CAS: 4707-47-5 (Unlabeled)

Deuteration Scenarios

Deuteration typically targets the methyl groups to block metabolic oxidation. We will focus on two primary scenarios:

- Methyl-d3 Orsellinate: Deuteration of the ester methyl group ().
- Perdeuterated Methyl Orsellinate (d6): Deuteration of both the ester methyl and the aromatic methyl group.

Component	Parent ()	Methyl-d3 ()	Methyl-d6 ()
Formula			
Modification	None	Ester	Ester & Ar-Methyl

Theoretical Calculation Methodology

Fundamental Constants (IUPAC)

Calculations must use high-precision atomic mass values to ensure compatibility with High-Resolution Mass Spectrometry (HRMS).

Table 1: IUPAC Atomic Mass Constants

Isotope	Element	Monoisotopic Mass (Da)	Average Atomic Weight (g/mol)
H	Protium	1.007825	1.00794
H (D)	Deuterium	2.014102	2.01410
C	Carbon-12	12.000000	12.0107
O	Oxygen-16	15.994915	15.9994

“

Critical Note: "Average Atomic Weight" includes the natural abundance of isotopes (e.g.,

C).[7] Use this for weighing samples. Use "Monoisotopic Mass" for interpreting Mass Specs.[8]

Calculation Protocol: Methyl-d3 Orsellinate ()

A. Monoisotopic Mass Calculation (For HRMS)

This value represents the mass of the molecule containing only the most abundant isotopes (

C,

O,

H, and specifically

H where indicated).

- Carbon:
- Oxygen:
- Protium:
- Deuterium:

Total Monoisotopic Mass:185.076741 Da

B. Average Molecular Weight Calculation (For Molarity)

This value accounts for the natural isotopic variance of Carbon and Oxygen in the bulk material.

- Carbon:
- Oxygen:
- Protium:
- Deuterium:

Total Average MW:185.1918 g/mol

Summary Data Table

Table 2: Calculated Mass Parameters for Methyl Orsellinate Analogs

Compound	Formula	Monoisotopic Mass (Da)	Average MW (g/mol)	Mass (vs)
Native ()		182.0579	182.173	-
Methyl-d3		185.0767	185.192	+3.0188
Ring-d2		184.0705	184.185	+2.0126
Methyl-d6		188.0956	188.211	+6.0377

Experimental Validation & Logic

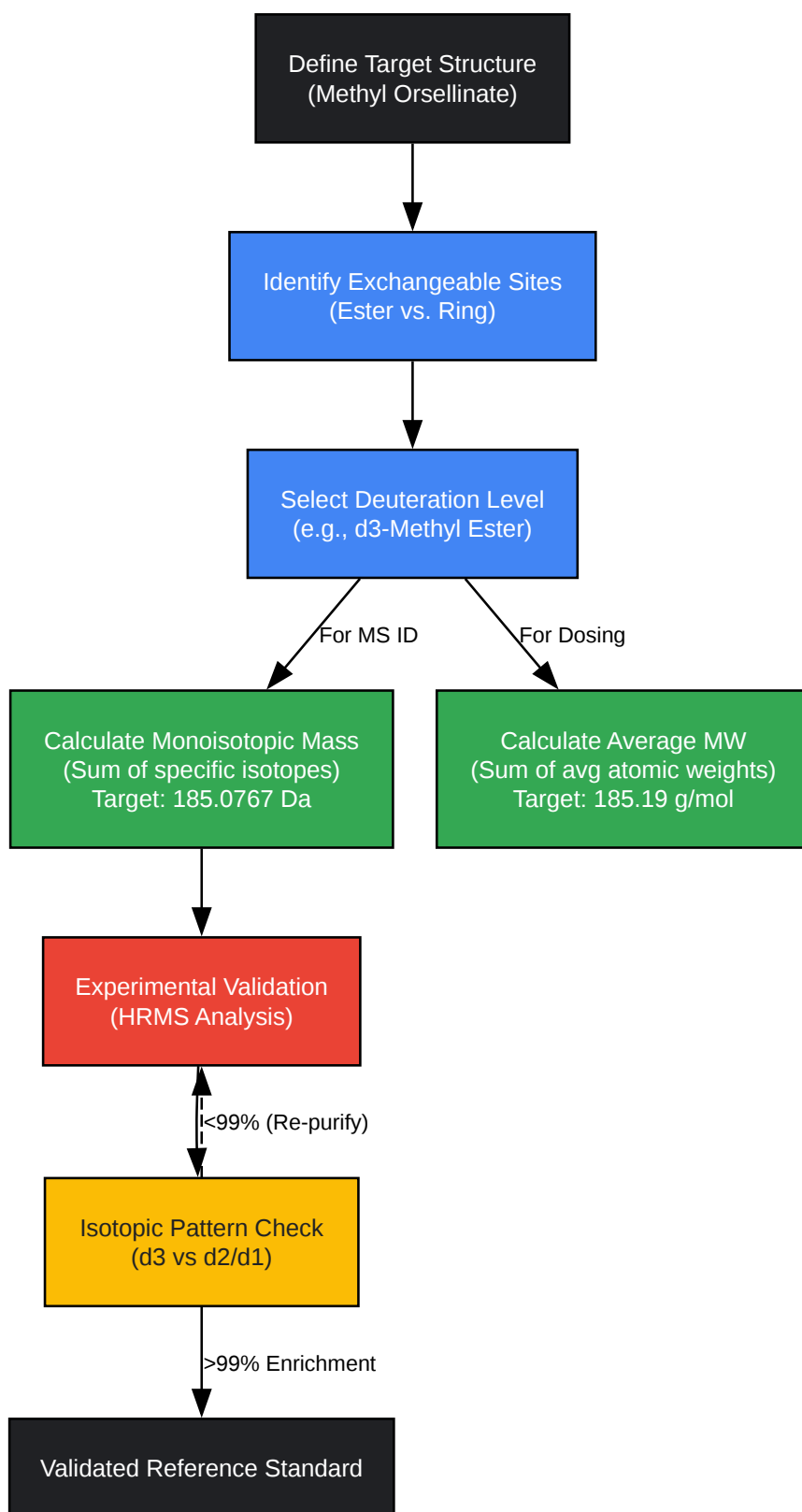
Trustworthiness in this calculation comes from experimental verification. You cannot assume 100% deuteration (D-enrichment).

The Self-Validating System (HRMS)

- Acquire Spectrum: Analyze the sample via LC-MS/MS (ESI+ or ESI-).
- Check the M+0 Peak: For Methyl-d3, look for the peak at 185.0767.
- Assess Isotopic Purity:
 - If you see a significant peak at 184.07 (isotopologue), the reaction was incomplete.
 - Calculate % Enrichment:
.
- Verify Carbon Isotopes: You should see a natural M+1 peak at 186.08 (due to C). This confirms the carbon backbone () is intact.

Diagram: Calculation & Validation Workflow

The following diagram illustrates the logical flow from structural definition to experimental validation.



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Caption: Workflow for defining, calculating, and validating the molecular weight of deuterated methyl orsellinate.

Applications in Drug Development

Understanding this calculation is vital for:

- Internal Standards (IS): In LC-MS/MS bioanalysis, the analog provides a mass shift of +3 Da, sufficient to avoid cross-talk with the native analyte () while maintaining identical chromatographic retention time.
- Metabolic Stability: The C-D bond is approximately 6-10 times stronger than the C-H bond. Calculating the precise mass allows researchers to track the "Metabolic Shunt"—if the methyl group is deuterated, metabolic oxidation may shift to the aromatic ring.

References

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Sources

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